

Essential Safety and Disposal Procedures for Khk-IN-1

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Compound of Interest

Compound Name: *Khk-IN-1*

Cat. No.: *B608338*

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This document provides crucial safety and logistical information for the proper handling and disposal of **Khk-IN-1**, a selective and cell membrane permeable inhibitor of ketohexokinase (KHK).[1][2] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **Khk-IN-1** and its hydrochloride salt is presented below for easy reference.

Property	Khk-IN-1	Khk-IN-1 hydrochloride	Reference
Molecular Formula	C ₂₁ H ₂₆ N ₈ S	C ₂₁ H ₂₇ ClN ₈ S	[1][3]
Molecular Weight	422.55 g/mol	459.01 g/mol	[1][3]
CAS Number	1303469-70-6	1303470-48-5	[1][4]
Appearance	White Solid	Not Specified	[1]
Solubility	Soluble in DMSO	Not Specified	[5]
Storage (Powder)	-20°C for 3 years	Not Specified	[1]
Storage (In solvent)	-80°C for 1 year	Not Specified	[1]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Khk-IN-1** and ensuring laboratory safety.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile or neoprene), when handling **Khk-IN-1**.[\[6\]](#)
- **Ventilation:** When handling the solid form or preparing solutions, work in a well-ventilated fume hood to avoid inhalation of dust or aerosols.[\[6\]](#)
- **Storage:** Store **Khk-IN-1** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong acids.[\[6\]](#) For long-term stability, adhere to the recommended storage temperatures for powder and solvent preparations.[\[1\]](#)
- **Solution Preparation:** To prepare a stock solution, dissolve **Khk-IN-1** in a suitable solvent like DMSO.[\[5\]](#) To enhance solubility, the tube can be warmed to 37°C and sonicated.[\[5\]](#) Once dissolved, it is recommended to store the solution in aliquots to avoid repeated freeze-thaw cycles.[\[5\]](#)

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these immediate procedures.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.	[3]
Skin Contact	Immediately rinse the affected skin area with copious amounts of water. Remove any contaminated clothing and shoes.	[3]
Eye Contact	Flush eyes immediately with large amounts of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present.	[3][7]
Ingestion	If the person is conscious, rinse their mouth with water. Do not induce vomiting unless directed by medical personnel.	[3]

For any exposure, seek prompt medical attention.[3]

Spill Cleanup:

- Small Spills (<1 L): If trained, use appropriate PPE and absorbent materials to contain and clean up the spill. Double bag the waste in clear plastic bags, label it, and dispose of it as hazardous waste.[6]
- Large Spills (>1 L): Evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department for assistance.[6]

Proper Disposal Procedures

As a chemical compound used in a laboratory setting, **Khk-IN-1** waste must be treated as hazardous chemical waste. Do not dispose of **Khk-IN-1** down the drain or in regular trash.

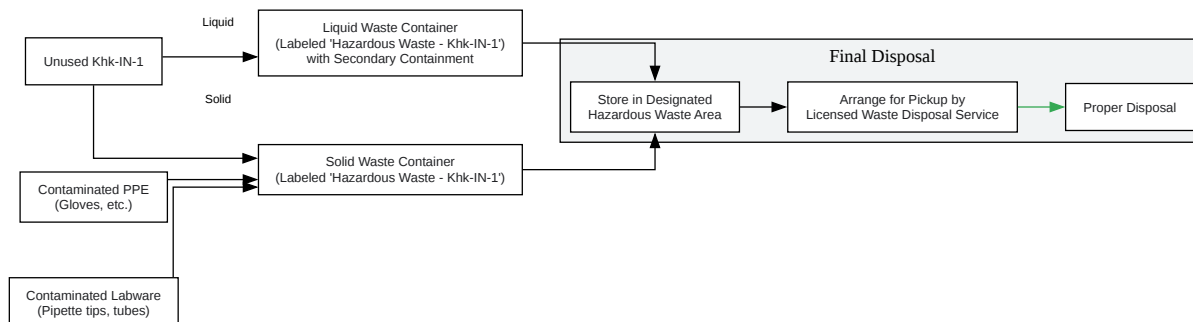
Step-by-Step Disposal Protocol:

- Segregation: Segregate all **Khk-IN-1** waste, including unused product, contaminated disposables (e.g., pipette tips, tubes, gloves), and spill cleanup materials, from other laboratory waste streams.
- Waste Containers:
 - Solid Waste: Place all solid waste contaminated with **Khk-IN-1** into a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect liquid waste containing **Khk-IN-1** in a compatible, sealed, and labeled hazardous waste container. It is advisable to use secondary containment to prevent spills.^{[8][9]}
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Khk-IN-1**".
- Storage of Waste: Store waste containers in a designated, secure area away from incompatible materials, and in accordance with your institution's guidelines.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's licensed hazardous waste disposal service.^[9]

Disposal of Empty Containers: Empty containers that previously held **Khk-IN-1** should also be treated as hazardous waste and disposed of accordingly.^[9]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Khk-IN-1** waste.



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Caption: Logical workflow for the proper disposal of **Khk-IN-1** waste.

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